

Head-to-head comparison of different TAF-based antiretroviral regimens

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: (Rac)-Tenofovir alafenamide-d5

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A Head-to-Head Comparison of TAF-Based Antiretroviral Regimens

Tenofovir alafenamide (TAF), a novel prodrug of tenofovir, forms the backbone of several leading antiretroviral therapy (ART) regimens. Its targeted delivery mechanism allows for lower plasma tenofovir concentrations compared to its predecessor, tenofovir disoproxil fumarate (TDF), resulting in an improved renal and bone safety profile.^{[1][2][3][4][5]} This guide provides a head-to-head comparison of prominent TAF-based single-tablet regimens, presenting key experimental data on their efficacy and safety to inform researchers, scientists, and drug development professionals.

Featured TAF-Based Regimens:

This comparison focuses on the following widely utilized TAF-based single-tablet regimens:

- Biktarvy® (bictegravir/emtricitabine/tenofovir alafenamide)
- Genvoya® (elvitegravir/cobicistat/emtricitabine/tenofovir alafenamide)
- Odefsey® (emtricitabine/rilpivirine/tenofovir alafenamide)
- Symtuza® (darunavir/cobicistat/emtricitabine/tenofovir alafenamide)

Efficacy: Viral Suppression

The primary measure of efficacy for ART is the achievement and maintenance of virologic suppression, defined as HIV-1 RNA levels below 50 copies/mL. Head-to-head clinical trials have demonstrated the non-inferiority of these TAF-based regimens in treatment-naïve and virologically suppressed patients.

Clinical Trial	Regimen 1	Virologic Suppression (HIV-1 RNA <50 copies/mL)	Regimen 2	Virologic Suppression (HIV-1 RNA <50 copies/mL)	Study Population	Duration
GS-US-380-1489[6][7][8][9][10]	Biktarvy	92.4%	Dolutegravir/Abacavir/Lamivudine	93.0%	Treatment-Naïve Adults	48 Weeks
GS-US-380-1490[6][11][12][13][14]	Biktarvy	89%	Dolutegravir + Emtricitabine/TAF	93%	Treatment-Naïve Adults	144 Weeks
Study 1961[3]	Biktarvy (Switch)	98.3% (HIV-1 RNA ≥50 c/mL: 1.7%)	Boosted Protease Inhibitor or Elvitegravir-based regimen	98.3% (HIV-1 RNA ≥50 c/mL: 1.7%)	Virologically Suppressed Women	48 Weeks
Biktarvy vs. Symtuza Study[15][16][17][18]	Biktarvy	-	Symtuza	-	Advanced HIV Infection	48 Weeks

Safety Profile: Key Adverse Events

While all regimens are generally well-tolerated, their safety profiles differ, particularly concerning weight gain and potential for drug-drug interactions.

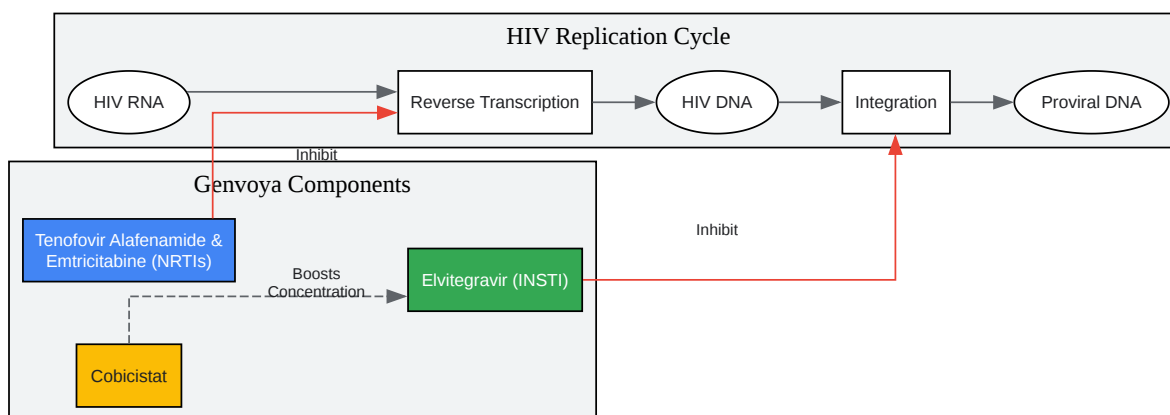
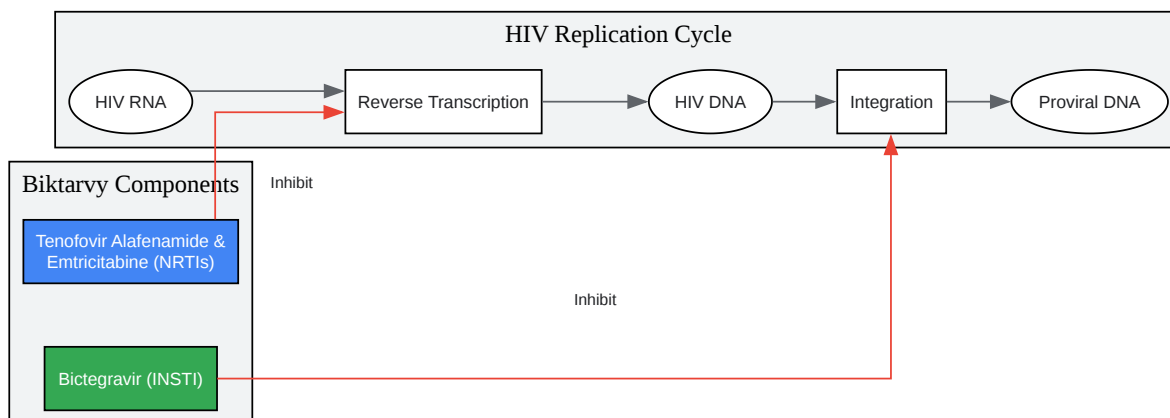
Adverse Event	Biktarvy	Genvoya	Odefsey	Symtuza
Common Side Effects	Diarrhea, nausea, headache[12]	Nausea, diarrhea, headache, tiredness[12]	Headaches, sleep problems	Nausea, diarrhea
Weight Gain	Average of 2 kg over 96 weeks[15]	-	-	Average of 2 kg or less over 96 weeks[15]
Drug Interactions	Fewer interactions due to unboosted integrase inhibitor[4]	Potential for interactions due to cobicistat boosting[2][5]	Potential for interactions with acid-reducing agents[19]	Potential for numerous interactions due to darunavir and cobicistat[18][20]
Renal and Bone Safety	Favorable renal and bone safety profile[3]	Favorable renal and bone safety profile compared to TDF-based regimens[5]	Favorable renal and bone safety profile	Favorable renal and bone safety profile

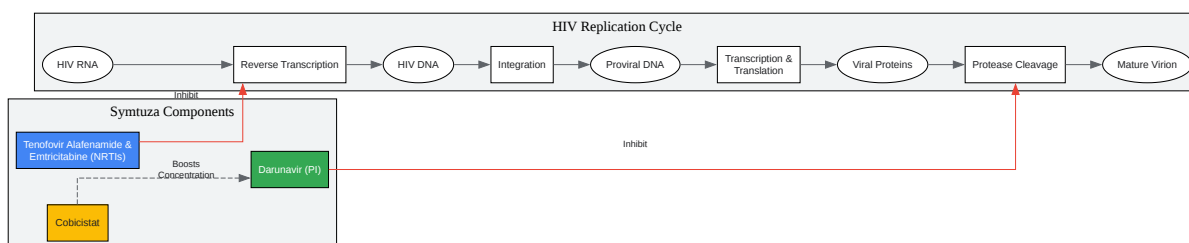
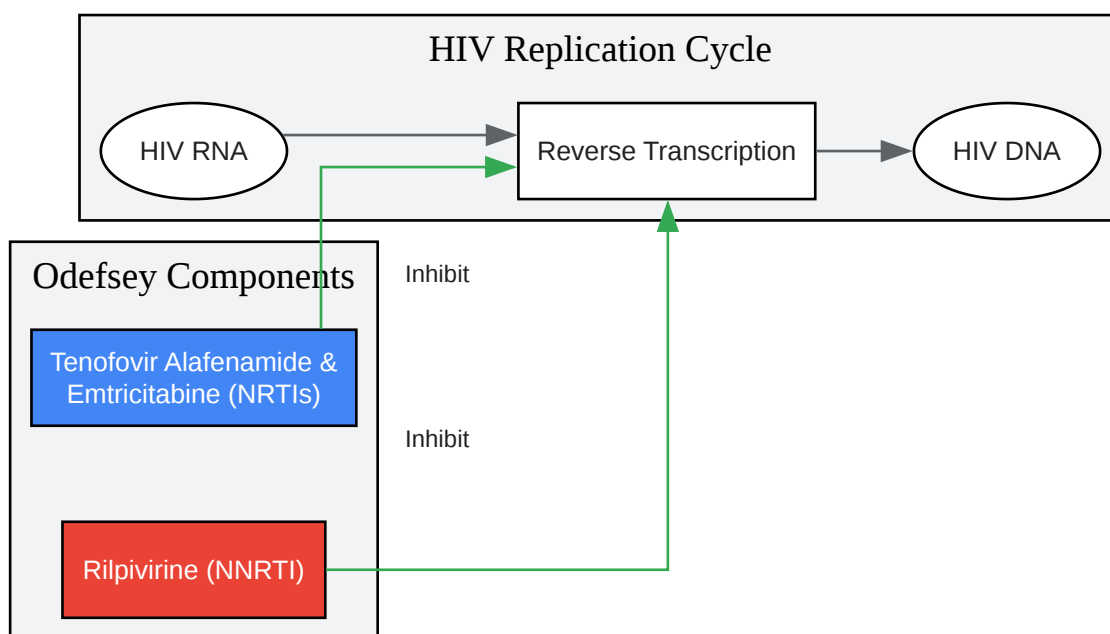
Mechanisms of Action

The antiviral activity of these regimens stems from the synergistic action of their components, primarily targeting two key enzymes in the HIV replication cycle: reverse transcriptase and integrase, or protease for Symtuza.

Biktarvy (Bictegravir/Emtricitabine/Tenofovir Alafenamide)

Biktarvy combines an integrase strand transfer inhibitor (INSTI) with two nucleoside reverse transcriptase inhibitors (NRTIs).[1][4][21][22]





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- To cite this document: BenchChem. [Head-to-head comparison of different TAF-based antiretroviral regimens]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b2423890#head-to-head-comparison-of-different-taf-based-antiretroviral-regimens]

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